

"Methyl 1h-indazole-6-carboxylate" chemical properties and structure

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Compound of Interest

Compound Name: Methyl 1h-indazole-6-carboxylate

Cat. No.: B061901

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An In-depth Technical Guide to **Methyl 1H-indazole-6-carboxylate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical properties and structure of key intermediates is paramount. **Methyl 1H-indazole-6-carboxylate** is a versatile scaffold used in the synthesis of a variety of biologically active molecules.^[1] This technical guide provides a detailed overview of its chemical properties, structure, and relevant experimental protocols.

Chemical Structure and Properties

Methyl 1H-indazole-6-carboxylate is a heterocyclic aromatic compound with the chemical formula $C_9H_8N_2O_2$.^[2] Its structure consists of a bicyclic indazole core, which is a fusion of a benzene ring and a pyrazole ring, with a methyl carboxylate group attached at the 6th position.

Chemical Structure

Caption: 2D chemical structure of **Methyl 1H-indazole-6-carboxylate**.

Physicochemical Properties

The key physicochemical properties of **Methyl 1H-indazole-6-carboxylate** are summarized in the table below.

Property	Value	Source
IUPAC Name	methyl 1H-indazole-6-carboxylate	[2]
CAS Number	170487-40-8	[2]
Molecular Formula	C ₉ H ₈ N ₂ O ₂	[2]
Molecular Weight	176.17 g/mol	[3][4]
Appearance	White to reddish-yellow crystal powder	[2]
Purity	≥97%	[1][2]
Flash Point	162.6 ± 20.4 °C	[5]
LogP	1.80	[5]
InChI Key	TUSICEWIXLMXEY-UHFFFAOYSA-N	[2]
SMILES	COC(=O)c1ccc2c(c1)c[nH]n2	

Experimental Protocols

Detailed experimental protocols are crucial for the successful synthesis and characterization of chemical compounds. Below are representative methodologies for the synthesis and spectroscopic analysis of **Methyl 1H-indazole-6-carboxylate**.

Synthesis Protocol

The synthesis of **Methyl 1H-indazole-6-carboxylate** can be achieved through various synthetic routes, often involving cyclization and esterification reactions.[1] A common approach is the reaction of a suitably substituted phenylhydrazine with a carbonyl compound, followed by cyclization. Another approach involves the modification of an existing indazole core.

A representative synthesis for a related compound, methyl 3-iodoindazole-6-carboxylate, starts from **methyl 1H-indazole-6-carboxylate**. To a solution of **methyl 1H-indazole-6-carboxylate** (2.5 g, 14.2 mmol) in DMF (30 mL), potassium hydroxide (1.8 g, 31.9 mmol) is added in

batches, followed by the addition of iodine (5.4 g, 21.3 mmol) at 0 °C.[6] The reaction mixture is then stirred at room temperature for 1 hour.[6] After the reaction is complete, the mixture is poured into ice water and extracted with ethyl acetate.[6] The combined organic phases are washed, dried, and concentrated to yield the product.[6]

Spectroscopic Characterization

For the structural elucidation and confirmation of purity, a combination of spectroscopic techniques is employed.

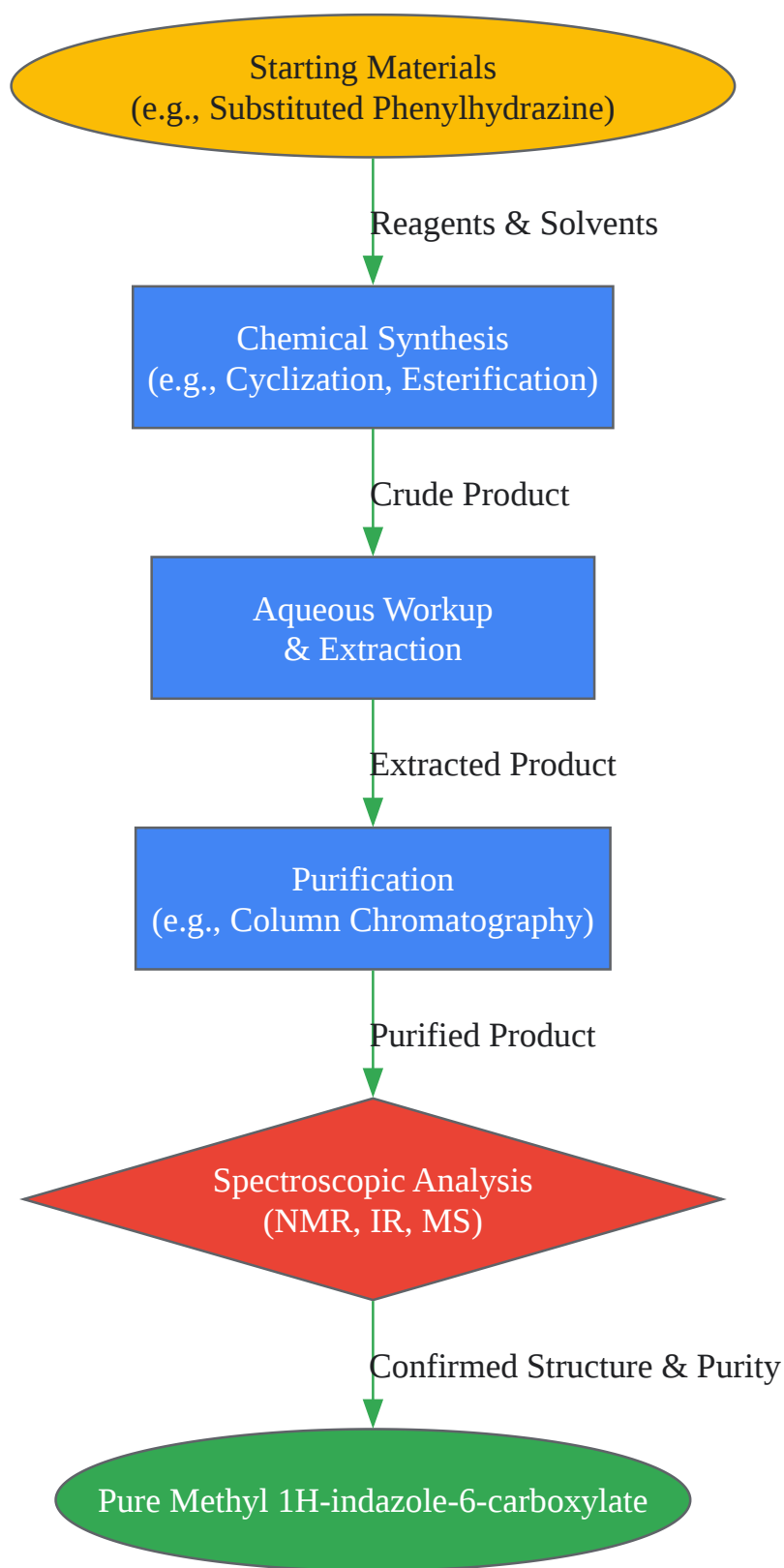
General Procedure for Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a 300 MHz or higher spectrometer.[7][8] The sample is dissolved in a deuterated solvent, such as DMSO- d_6 or CDCl_3 , and chemical shifts are reported in parts per million (ppm) relative to the residual solvent signal.[7][9]
- Infrared (IR) Spectroscopy: IR spectra are recorded on an FTIR spectrometer.[7] The analysis can be performed on a solid sample using an ATR accessory or as a KBr pellet.[9] Characteristic absorption bands are reported in wavenumbers (cm^{-1}).[7]
- Mass Spectrometry (MS): High-resolution mass spectra (HRMS) are obtained using a mass spectrometer, often with an electrospray ionization (ESI) source in positive ion mode, to confirm the molecular weight and elemental composition.[7][9]

ChemicalBook provides access to various spectra for **Methyl 1H-indazole-6-carboxylate**, including ^1H NMR, IR, and MS data.[10]

Experimental Workflow

The general workflow for the synthesis and purification of **Methyl 1H-indazole-6-carboxylate** and its derivatives is illustrated below.



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